

Application Notes and Protocols for Conjugating Lxw7 tfa with Other Molecules

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Compound of Interest

Compound Name: Lxw7 tfa

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Introduction

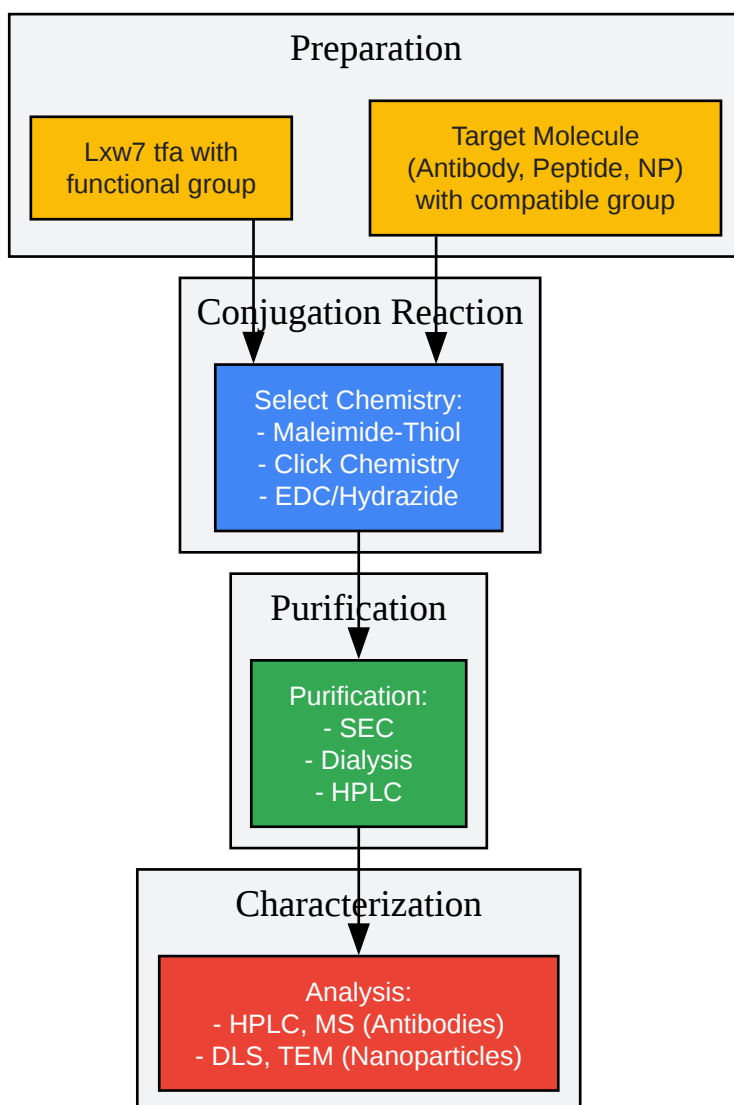
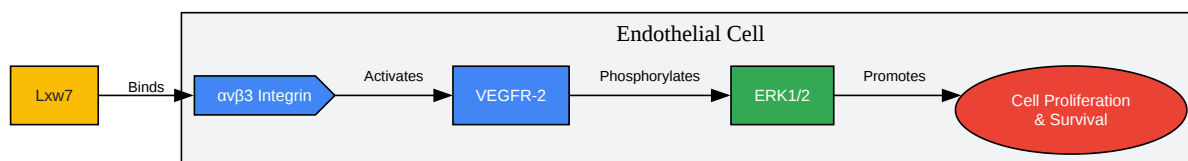
Lxw7, a cyclic octapeptide (cGRGDdvc), is a potent and specific ligand for $\alpha\text{v}\beta 3$ integrin.[1][2] Supplied as a trifluoroacetate (TFA) salt, Lxw7 has demonstrated high binding affinity to $\alpha\text{v}\beta 3$ integrin, which is often overexpressed on endothelial cells and various tumor cells.[1][3] This targeted binding makes Lxw7 an attractive candidate for the development of targeted therapeutics, imaging agents, and functionalized biomaterials.[1][2]

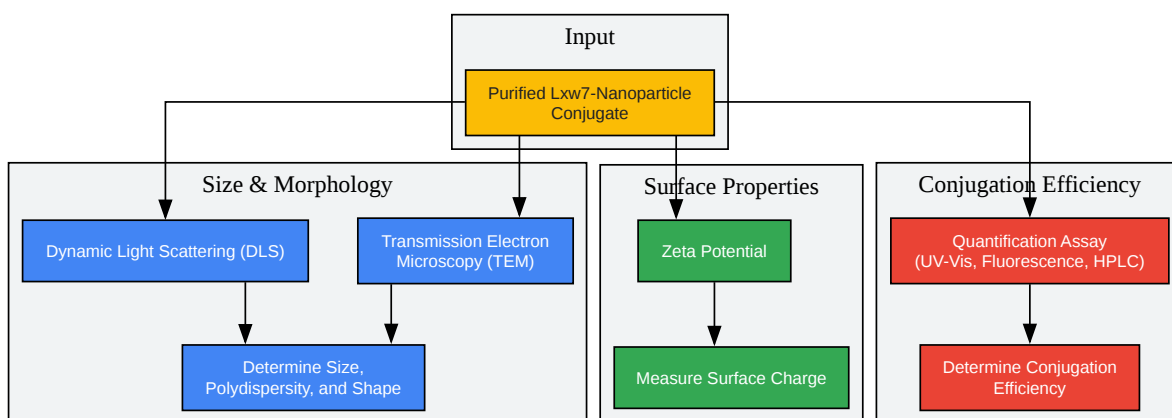
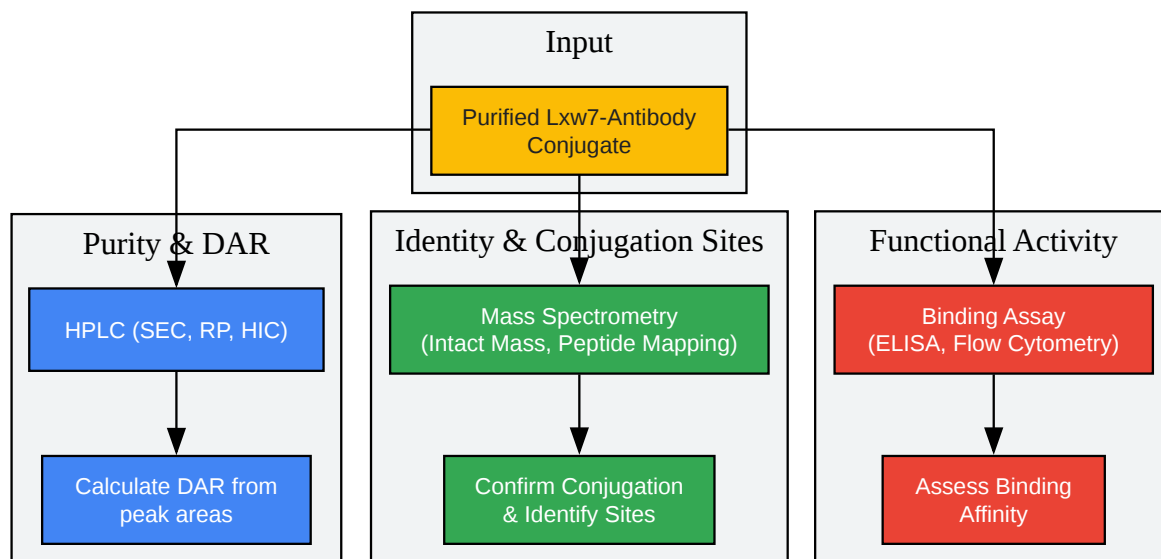
The mechanism of action of Lxw7 involves its interaction with $\alpha\text{v}\beta 3$ integrin, which can lead to the activation of downstream signaling pathways, such as the phosphorylation of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) and the activation of the Mitogen-Activated Protein Kinase (MAPK) ERK1/2 pathway.[2][3] This signaling cascade can promote endothelial cell proliferation and survival, highlighting its potential in tissue regeneration and angiogenesis.[4][5]

This document provides detailed protocols for the conjugation of **Lxw7 tfa** to various molecules, including antibodies, other peptides, and nanoparticles. It also outlines methods for the characterization and quantitative analysis of the resulting conjugates.

Lxw7 Signaling Pathway

Binding of Lxw7 to $\alpha\beta3$ integrin on the surface of endothelial cells can initiate a signaling cascade that promotes cell proliferation and survival. This pathway involves the activation of VEGFR-2 and the downstream MAPK/ERK pathway.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Discovery and Characterization of a Potent and Specific Peptide Ligand Targeting Endothelial Progenitor Cells and Endothelial Cells for Tissue Regeneration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Discovery and Characterization of a Potent and Specific Peptide Ligand Targeting Endothelial Progenitor Cells and Endothelial Cells for Tissue Regeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 4. biorxiv.org [biorxiv.org]
- 5. researchgate.net [researchgate.net]
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